

Diaminoglyoxime: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Diaminoglyoxime*

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Abstract

Diaminoglyoxime (DAG) is a key intermediate in the synthesis of various nitrogen-rich compounds, particularly energetic materials and heterocyclic structures of medicinal interest. This document provides a detailed technical guide on **diaminoglyoxime**, covering its fundamental chemical properties, synthesis protocols, and key applications. Quantitative data is presented in a structured format for clarity, and experimental workflows are visualized to facilitate understanding.

Core Molecular Information

Diaminoglyoxime is a white crystalline solid. Its fundamental molecular and physical properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₂ H ₆ N ₄ O ₂	[1][2][3][4][5]
Molecular Weight	118.10 g/mol	[1][3]
IUPAC Name	1-N',2-N'-dihydroxyethanediimidamide	[1][3]
CAS Number	2580-79-2	[1][2]
Melting Point	200-205 °C (decomposes)	[2][6]

Synthesis of Diaminoglyoxime

Several methods for the synthesis of **diaminoglyoxime** have been reported, primarily involving the reaction of glyoxal or glyoxime with a source of hydroxylamine. The choice of synthetic route often depends on the desired yield, purity, and safety considerations.

Synthesis from Glyoxal

A common and modern approach involves the direct reaction of glyoxal with an excess of aqueous hydroxylamine.[7][8][9] This method is favored for its high yield and improved safety profile compared to older procedures.[7][8][9]

- **Preparation:** A 1 L round-bottom flask equipped with a magnetic stir bar is charged with 569 mL (8.62 mol) of 50 wt % aqueous hydroxylamine.
- **Heating:** The flask is immersed in an oil bath preheated to 95 °C and the hydroxylamine solution is stirred for 30 minutes.
- **Addition of Glyoxal:** 125 mL (0.862 mol) of 40 wt % aqueous glyoxal is added dropwise to the heated hydroxylamine solution over a period of 30-60 minutes using a pressure-equalizing addition funnel.
- **Reaction:** The reaction mixture is stirred at 95 °C for 72-96 hours under a reflux condenser.
- **Cooling and Isolation:** The mixture is slowly cooled to room temperature with continuous stirring, followed by further cooling to 0-5 °C in an ice bath.

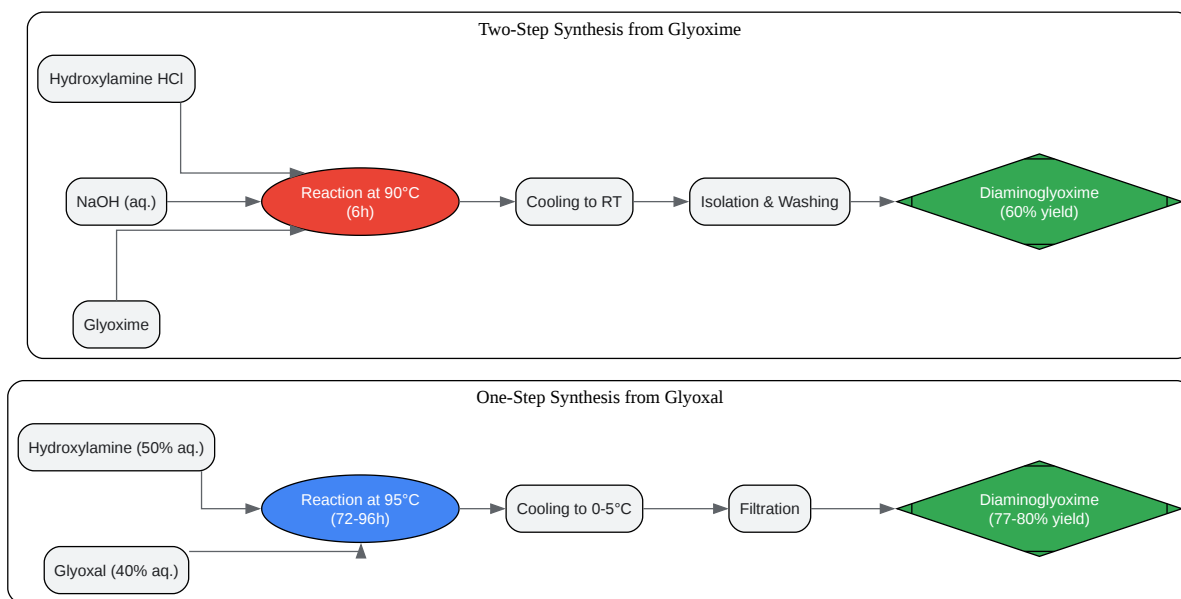
- Filtration: The resulting white crystalline solid is collected by filtration.
- Purity and Yield: This procedure yields **diaminoglyoxime** in 77-80% yield as a pure product without the need for recrystallization or treatment with decolorizing carbon.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Synthesis from Glyoxime

An alternative two-step method involves the initial formation of glyoxime from glyoxal, which is then converted to **diaminoglyoxime**.[\[6\]](#)[\[10\]](#)

- Reaction Setup: In a 250 mL round-bottom flask, 17.6 g (0.2 mol) of glyoxime is stirred with 100 mL of 5 M aqueous sodium hydroxide.
- Addition of Hydroxylamine: 27.8 g (0.4 mol) of hydroxylamine hydrochloride is added to the mixture in one portion.
- Heating: The flask is fitted with a condenser and heated in an oil bath at 90 °C for 6 hours.
- Crystallization: The reaction mixture is allowed to cool to room temperature, leading to the precipitation of a colorless crystalline solid.
- Isolation and Purification: The solid is isolated, washed with 10-15 mL of cold water, and dried to yield **diaminoglyoxime**.
- Yield: This method produces **diaminoglyoxime** in approximately 60% yield.[\[6\]](#)

Synthesis Workflow Diagram



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Caption: Comparative workflow of the one-step and two-step synthesis routes for **diaminoglyoxime**.

Applications in Research and Development

Diaminoglyoxime is a versatile precursor with significant applications in several areas of chemical research and development:

- **Energetic Materials:** It serves as a fundamental building block for the synthesis of high-energy materials, including various furazan and oxadiazole derivatives.[\[7\]](#)[\[11\]](#)
- **Heterocyclic Chemistry:** **Diaminoglyoxime** is a key starting material for the synthesis of a wide range of heterocyclic compounds, which are of interest in medicinal chemistry due to their potential biological activities.[\[11\]](#)
- **Coordination Chemistry:** The glyoxime moiety readily chelates with metal ions, making **diaminoglyoxime** and its derivatives useful ligands in the study of coordination complexes.
- **Propellant Technology:** It has been investigated as a ballistic modifier in double-base propellant formulations, where it can help to lower the pressure index.[\[12\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data from various synthesis and characterization studies of **diaminoglyoxime**.

Parameter	Method/Conditions	Value	Reference
Yield	One-step from glyoxal	77-80%	[7] [8] [9]
Yield	Two-step from glyoxime	60%	[6]
Yield	Microwave-assisted from glyoxime	60%	[13]
Melting Point	-	200-204 °C	[2]
Melting Point	-	203-205 °C (dec.)	[6]
Activation Energy (Decomposition)	Thermogravimetric Analysis	153 kJ/mol	[12]

Conclusion

This technical guide provides a comprehensive overview of the molecular properties, synthesis, and applications of **diaminoglyoxime**. The detailed experimental protocols and comparative

data are intended to serve as a valuable resource for researchers and professionals in the fields of chemistry and drug development. The improved one-step synthesis from glyoxal offers a safer and higher-yielding alternative to traditional methods, facilitating the availability of this important chemical intermediate for further research and application.

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